

2'-Fluoro-5'-iodoacetophenone molecular weight

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Compound of Interest

Compound Name: 2'-Fluoro-5'-iodoacetophenone

CAS No.: 1159512-66-9

Cat. No.: B1440333

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An In-depth Technical Guide to **2'-Fluoro-5'-iodoacetophenone**: A Key Intermediate in Modern Drug Discovery

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This guide provides a comprehensive technical overview of **2'-Fluoro-5'-iodoacetophenone**, a halogenated aromatic ketone of significant interest in medicinal chemistry and pharmaceutical development. We will delve into its fundamental physicochemical properties, explore validated synthetic pathways, and illuminate its role as a critical building block in the synthesis of targeted therapeutics. This document is intended to serve as a practical resource for researchers, offering both foundational knowledge and actionable protocols, grounded in authoritative scientific literature.

The Strategic Role of Halogenated Scaffolds in Medicinal Chemistry

The introduction of halogen atoms, particularly fluorine and iodine, into molecular scaffolds is a cornerstone of modern drug design. Fluorine's unique properties—high electronegativity, small

size, and ability to form strong carbon-fluorine bonds—can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity.[1][2] Concurrently, the iodo group serves as a versatile synthetic handle, enabling a wide array of carbon-carbon and carbon-heteroatom bond-forming reactions, such as the Suzuki, Sonogashira, and Buchwald-Hartwig couplings.

2'-Fluoro-5'-iodoacetophenone embodies the strategic combination of these two halogens on a simple, yet powerful, acetophenone framework. This positions it as a highly valuable starting material for constructing complex molecular architectures, particularly in the development of kinase inhibitors and other targeted therapies.

Physicochemical and Molecular Characteristics

A precise understanding of a compound's properties is fundamental to its effective application in synthesis and development.

Chemical Identity

The key identifiers and molecular properties of **2'-Fluoro-5'-iodoacetophenone** are summarized below.

Property	Value	Source(s)
IUPAC Name	1-(2-Fluoro-5-iodophenyl)ethan-1-one	[3][4]
Synonyms	1-(2-Fluoro-5-iodophenyl)ethanone, 1-acetyl-2-fluoro-5-iodobenzene	[3][4]
CAS Number	1159512-66-9	[3]
Molecular Formula	C ₈ H ₆ FIO	[4][5]
Molecular Weight	264.04 g/mol	[3][5][6]
InChI Key	PAAFYGBEQFBNDA-UHFFFAOYSA-N	[3][4]

Note on Isomers: It is critical to distinguish **2'-Fluoro-5'-iodoacetophenone** (CAS 1159512-66-9) from its isomer, 5'-Fluoro-2'-iodoacetophenone (CAS 914225-70-0). While structurally similar, their distinct substitution patterns lead to different reactivity and applications. For instance, the 5'-fluoro-2'-iodo isomer is a known reactant in the preparation of the potent macrocyclic ALK inhibitor PF-06463922.[5][7][8]

Physical and Spectroscopic Data

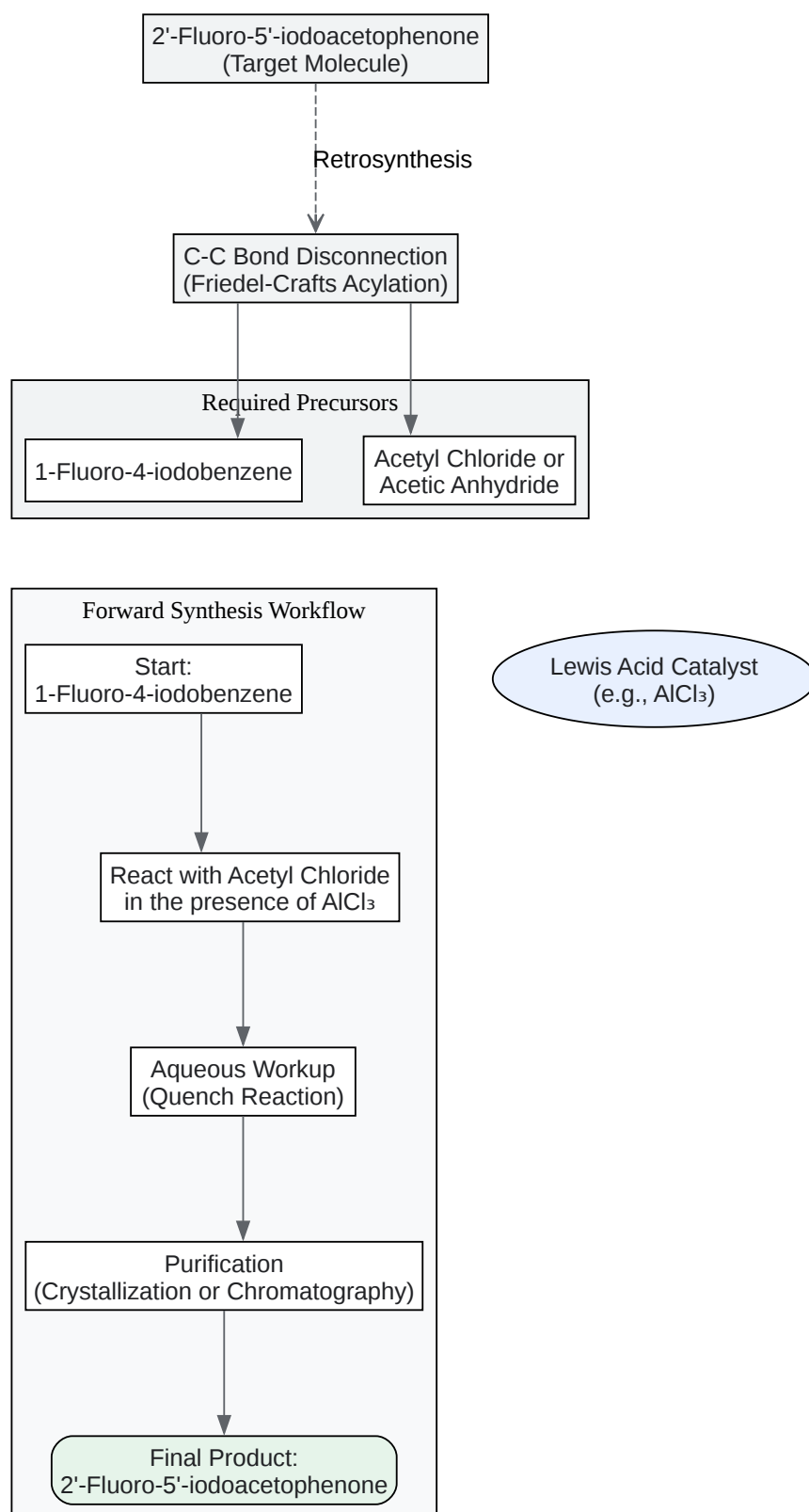
Property	Value	Source(s)
Appearance	Solid-Powder	[3]
Boiling Point	46-46.5 °C	[3]
Purity	Typically ≥97-99%	[3][4]
Storage Temperature	Ambient Temperature	[3]
Solubility	Slightly soluble in water	[5][7]
Sensitivity	Light Sensitive	[5][7][8]

Synthesis and Manufacturing Pathways

The synthesis of **2'-Fluoro-5'-iodoacetophenone** is achievable through established organic chemistry reactions. The choice of pathway often depends on the availability of starting materials and the desired scale of production.

Retrosynthetic Analysis and Proposed Workflow

A logical retrosynthetic approach involves the Friedel-Crafts acylation of a suitable di-halogenated benzene precursor. This is often the most direct and efficient method.



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Caption: Retrosynthetic analysis and forward synthesis workflow for **2'-Fluoro-5'-iodoacetophenone**.

Detailed Experimental Protocol: Friedel-Crafts Acylation

This protocol is a representative procedure based on standard Friedel-Crafts methodology. Researchers should perform their own risk assessment and optimization.

Materials:

- 1-Fluoro-4-iodobenzene
- Anhydrous Aluminum Chloride (AlCl_3)
- Acetyl Chloride (CH_3COCl)
- Anhydrous Dichloromethane (DCM)
- Hydrochloric Acid (HCl), 1M solution
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, add anhydrous aluminum chloride (1.2 eq) and suspend it in anhydrous DCM under a nitrogen atmosphere.
- **Cooling:** Cool the suspension to 0°C using an ice-water bath.
- **Addition of Acetylating Agent:** Add acetyl chloride (1.1 eq) dropwise to the cooled suspension over 15 minutes. Stir the mixture for an additional 20 minutes at 0°C .
- **Substrate Addition:** Add a solution of 1-fluoro-4-iodobenzene (1.0 eq) in anhydrous DCM dropwise via the dropping funnel over 30 minutes, maintaining the temperature at 0°C .

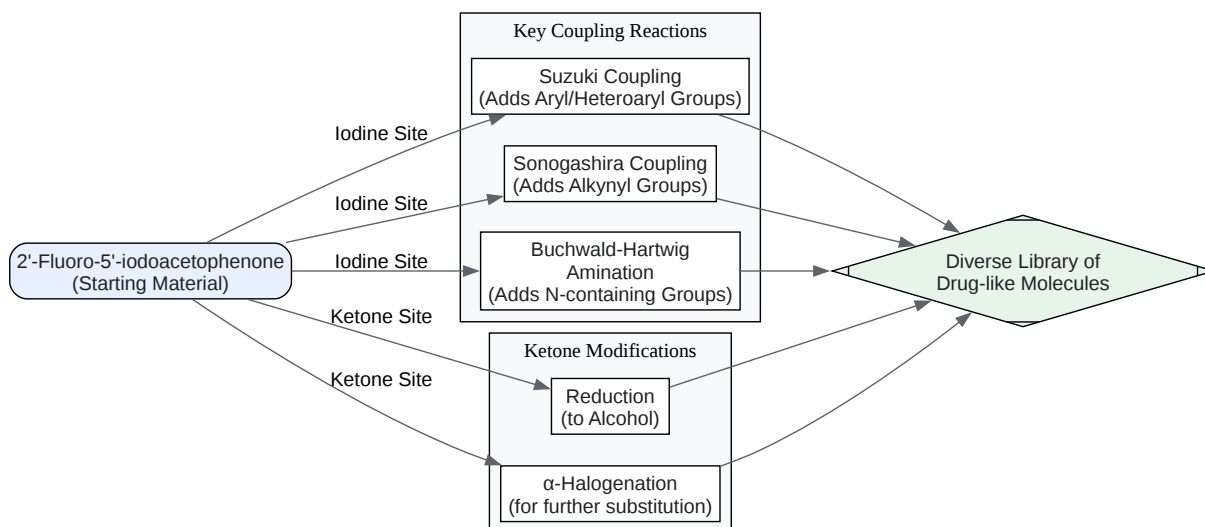
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully pour the mixture into a beaker containing crushed ice and 1M HCl. Stir vigorously until all solids have dissolved.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice more with DCM.
- **Washing:** Combine the organic layers and wash sequentially with 1M HCl, water, saturated NaHCO₃ solution, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by flash column chromatography on silica gel to yield pure **2'-Fluoro-5'-iodoacetophenone**.

Applications in Drug Development

The primary value of **2'-Fluoro-5'-iodoacetophenone** lies in its utility as a versatile intermediate. The ortho-fluoro substituent can induce favorable conformations and improve metabolic stability, while the para-iodo group provides a reactive site for diversification.

Role as a Key Synthetic Building Block

The molecule's structure is pre-disposed for elaboration into more complex drug candidates. The workflow below illustrates its potential in a typical drug discovery campaign.



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Caption: Synthetic utility of **2'-Fluoro-5'-iodoacetophenone** in generating molecular diversity.

Safety, Handling, and Storage

Proper handling of **2'-Fluoro-5'-iodoacetophenone** is essential to ensure laboratory safety. The compound is classified as an irritant.

GHS Hazard Identification

Hazard Class	Code	Statement	Pictogram	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	GHS07	[3][7][9]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	GHS07	[3][7][9]
STOT - Single Exposure (Respiratory)	H335	May cause respiratory irritation	GHS07	[3][7]

Recommended Handling and Storage Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[9][10]
- Personal Protective Equipment (PPE): Wear protective gloves (nitrile or neoprene), chemical safety goggles or a face shield, and a lab coat.[9]
- Handling: Avoid breathing dust. Wash hands and any exposed skin thoroughly after handling.[9][10]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][9] Keep away from strong oxidizing agents.[5][9] The material is light-sensitive and should be stored accordingly.[5][7][8]
- Spill Response: In case of a spill, wear appropriate PPE, absorb with an inert material, and place in a suitable container for disposal.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[9][10]

Conclusion

2'-Fluoro-5'-iodoacetophenone is a strategically designed chemical intermediate with significant potential for researchers in drug discovery. Its combination of an ortho-fluorine atom

for modulating physicochemical properties and a para-iodine atom for synthetic diversification makes it a valuable building block. By understanding its properties, synthesis, and safe handling procedures as outlined in this guide, scientists can effectively leverage this compound to accelerate the development of novel therapeutics.

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